

# An In-depth Technical Guide to the Physicochemical Properties of Hexanenitrile

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## Compound of Interest

Compound Name: Hexanenitrile

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This technical guide provides a comprehensive overview of the boiling and melting points of **hexanenitrile**, a key intermediate in various chemical syntheses. The document details the experimentally determined physical constants and outlines the standardized methodologies for their measurement, ensuring accuracy and reproducibility in a laboratory setting.

## Physicochemical Data of Hexanenitrile

**Hexanenitrile**, also known as capronitrile, is a colorless liquid at room temperature. Its physical properties are crucial for its handling, storage, and application in synthetic chemistry. The following table summarizes its key melting and boiling point data.

Property	Value
Melting Point	-80.3 °C[1]
	-80 °C[2][3][4][5][6]
	-78.70 °C[7]
Boiling Point	163.6 °C[1]
	161-164 °C[2][3][4][6]
	162 °C[5]
	160-162.5 °C[8]
	152.00 °C[7]

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. The following sections describe the standard experimental protocols for these measurements.

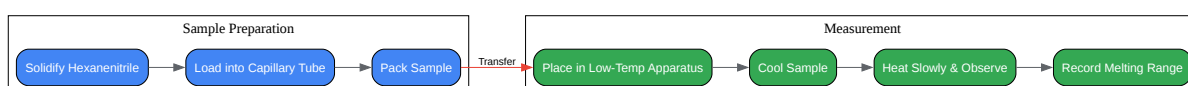
### Melting Point Determination: Capillary Method

The capillary method is a widely accepted technique for determining the melting point of a solid substance.[1][4] Given that **hexanenitrile** has a melting point of approximately -80 °C, this procedure would require a cryostat or a specialized low-temperature melting point apparatus.

Protocol:

- **Sample Preparation:** A small, dry sample of solidified **hexanenitrile** is introduced into a glass capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample at the bottom, aiming for a sample height of 2-3 mm.[5]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus equipped with a low-temperature stage. The apparatus should have a calibrated thermometer or a digital temperature sensor.

- **Heating and Observation:** The sample is cooled to a temperature well below its expected melting point. The temperature is then gradually increased at a controlled rate, typically 1-2 °C per minute, as it approaches the melting point.[3]
- **Data Recording:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a transparent liquid. [9] For a pure substance, this range should be narrow.



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#### Workflow for Melting Point Determination

## Boiling Point Determination: Distillation Method

The distillation method is a standard procedure for determining the boiling point of a liquid and is also used for its purification.[2][6][10]

#### Protocol:

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a receiving flask, and a calibrated thermometer. A few milliliters of **hexanenitrile** are placed in the distillation flask along with boiling chips to ensure smooth boiling.[8]
- **Heating:** The flask is gently heated. The temperature of the vapor is monitored with the thermometer, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor in equilibrium with the liquid.
- **Equilibrium and Data Recording:** The temperature will rise and then stabilize as the liquid boils and the vapor condenses on the thermometer bulb.[11] This stable temperature is

recorded as the boiling point. It is crucial to also record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.[7]



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### Workflow for Boiling Point Determination

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